

Ebov-IN-7: Application Notes and Protocols for Studying Ebola Virus Entry

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Compound of Interest

Compound Name: Ebov-IN-7

Cat. No.: B12381184

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Introduction

Ebov-IN-7 is a small molecule inhibitor of Ebola virus (EBOV) entry. Identified as compound 26 in a study by Lasala et al. (2021), it has been shown to effectively block the entry of EBOV into host cells by targeting a critical interaction in the viral entry pathway[1]. These application notes provide a comprehensive overview of **Ebov-IN-7**, including its mechanism of action, key experimental data, and detailed protocols for its use in research settings.

Mechanism of Action

Ebola virus entry into host cells is a multi-step process. The virus first attaches to the cell surface and is internalized into endosomes. Within the late endosome, the viral glycoprotein (GP) is cleaved by host proteases, such as cathepsins, to expose its receptor-binding domain. This cleaved GP (GPcl) then binds to the host intracellular receptor, Niemann-Pick C1 (NPC1) [1][2]. This interaction is essential for the fusion of the viral and endosomal membranes, which allows the viral genome to be released into the cytoplasm, initiating infection[1][2].

Ebov-IN-7 functions by directly interfering with the binding of the cleaved Ebola virus glycoprotein (GPcl) to the C-domain of the NPC1 receptor. By inhibiting this crucial protein-protein interaction, **Ebov-IN-7** prevents the fusion of the viral and endosomal membranes, thereby halting the viral entry process and subsequent infection.

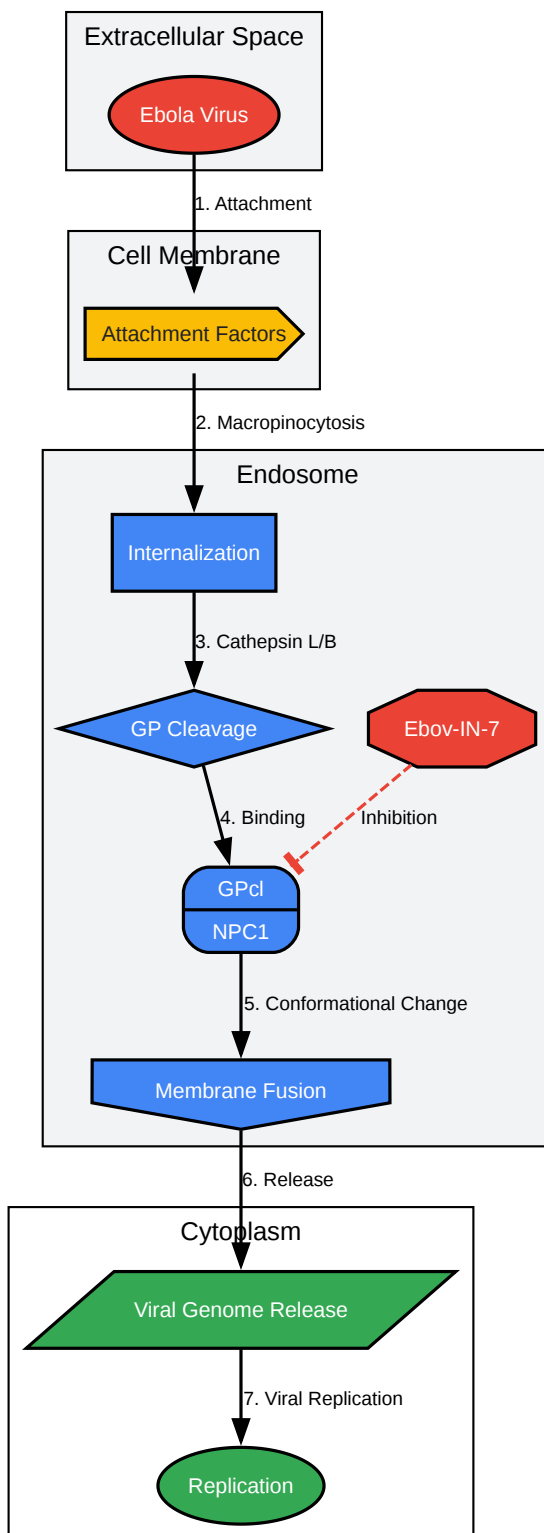
Quantitative Data

The following table summarizes the in vitro efficacy and cytotoxicity of **Ebov-IN-7**.

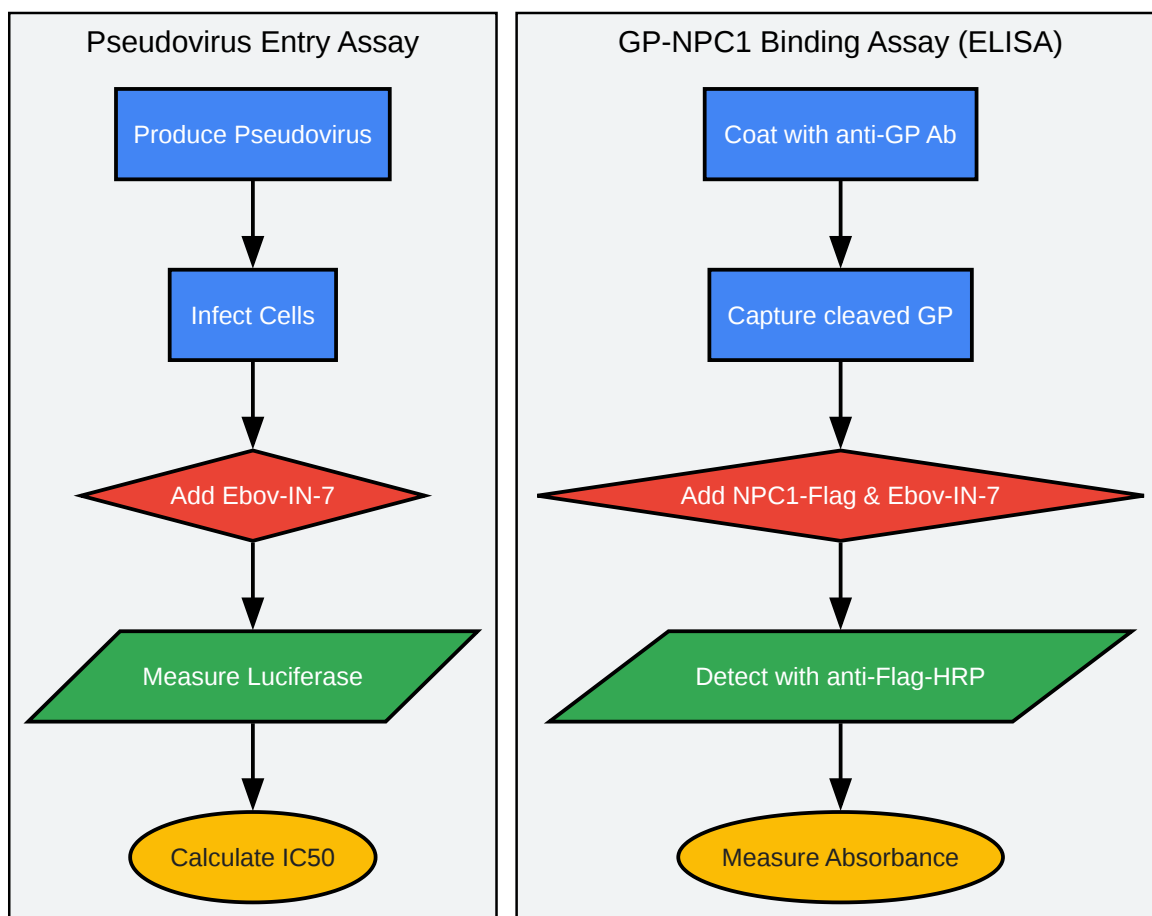
Compound	Target Assay	Cell Line	IC50 (μM)	CC50 (μM)	Selectivity Index (SI)	Reference
Ebov-IN-7 (compound 26)	EBOV-GP pseudotyped virus entry	HeLa	2.04	60	29.4	
Ebov-IN-7 (compound 26)	Cytotoxicity	Vero	-	>100	-	

Signaling Pathway and Experimental Workflow Diagrams

Ebola Virus Entry and Inhibition by Ebov-IN-7



Experimental Workflow for Testing Ebov-IN-7



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References

- 1. Identification of potential inhibitors of protein-protein interaction useful to fight against Ebola and other highly pathogenic viruses - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Novel Small Molecule Entry Inhibitors of Ebola Virus - PMC [pmc.ncbi.nlm.nih.gov]

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